Spectroscopic Profiling: 3-Bromopiperidin-4-one Hydrobromide vs. Bioactive Derivatives

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Compound of Interest

Compound Name:	*3-Bromopiperidin-4-one hydrobromide*
CAS No.:	*118652-88-3*
Cat. No.:	*B040560*

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Executive Summary

3-Bromopiperidin-4-one hydrobromide (CAS: 118652-88-3) and its N-substituted analogs (e.g., 1-methyl derivative, CAS: 89580-42-7) represent a critical class of pharmacophores in medicinal chemistry. The introduction of a bromine atom at the

-position (C3) of the piperidone ring creates a dual-functional electrophilic center, enhancing reactivity for nucleophilic substitutions and heterocyclic ring closures (e.g., thiazoles, selenazoles).

This guide provides a technical comparison between the parent 3-bromo scaffold and its downstream thiosemicarbazone derivatives, a common transformation for enhancing cytotoxicity and metal-chelating properties. We focus on spectroscopic validation (IR, NMR, MS) to distinguish the starting material from the product, emphasizing the conformational locking effects of the bromine substituent.

Structural & Synthetic Dynamics

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Synthesis Workflow

The synthesis typically proceeds via the bromination of 4-piperidone hydrobromide (or its N-methyl analog) followed by condensation with thiosemicarbazide.

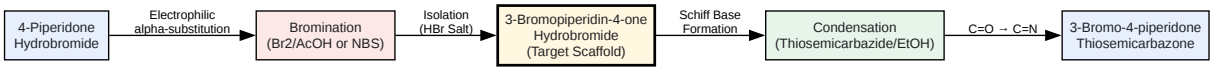

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Figure 1: Step-wise synthesis pathway from the parent piperidone to the bioactive thiosemicarbazone derivative.

Spectroscopic Comparison: Parent vs. Derivative

Infrared (IR) Spectroscopy

The most immediate diagnostic tool for monitoring the reaction is the disappearance of the carbonyl stretch and the appearance of the imine and thioamide bands.

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Functional Group	3-Bromopiperidin-4-one HBr (Parent)	Thiosemicarbazone Derivative	Diagnostic Change
Ketone (C=O)	Strong band at 1715–1725 cm^{-1}	Absent	Complete disappearance indicates reaction completion.
Imine (C=N)	Absent	Sharp band at 1580–1610 cm^{-1}	Formation of the hydrazone linkage.
Thione (C=S)	Absent	Medium band at 1210–1250 cm^{-1}	Specific to thiosemicarbazone moiety.
Amine (N-H)	Broad salt band (~3000–2500 cm^{-1})	Sharp bands at 3150, 3250, 3400 cm^{-1}	Distinct NH/NH_2 stretches from the hydrazinic arm.
C-Br Stretch	600–700 cm^{-1}	600–700 cm^{-1}	Remains relatively unchanged; confirms Br retention.

Nuclear Magnetic Resonance (NMR)

NMR provides insight into the stereochemistry. The bulky bromine atom typically prefers an equatorial position to minimize 1,3-diaxial interactions, locking the ring in a specific chair conformation.

H NMR Diagnostic Signals (DMSO-d_6)

- -Proton (H-3): In the parent compound, the proton attached to the same carbon as the bromine (C3-H) appears as a doublet of doublets (dd) around 4.8–5.2 ppm.
    - Derivative Shift: Upon formation of the C=N bond, the anisotropy of the double bond changes. This signal often shifts upfield slightly (0.1–0.3 ppm) but remains distinct.
- Azomethine Proton (NH): The derivative will show a distinct singlet downfield (10.0–12.0 ppm) corresponding to the hydrazinic NH, which is absent in the parent.

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C NMR Shifts

- Carbonyl (C=O): The parent ketone carbon resonates at ~200 ppm.
- Imine (C=N): In the derivative, this signal shifts upfield to ~155–165 ppm.

Mass Spectrometry (MS)

The presence of Bromine provides a unique isotopic signature that acts as an internal validation standard.

- Isotopic Pattern: Bromine exists as

  Br and

  Br in a nearly 1:1 ratio.[1]

  - Parent (M+): The molecular ion will appear as a "twin peak" doublet separated by 2 mass units (M and M+2) of equal intensity.[1]
  - Derivative: This 1:1 doublet pattern must persist. If the pattern disappears, the bromine has been eliminated (a common side reaction).
- Fragmentation:
  - Loss of Br: A fragment peak at [M - 79/81] is common.
  - McLafferty Rearrangement: Not typical for cyclic ketones, but

    -cleavage is common.

Experimental Protocols

Protocol A: Synthesis of 3-Bromopiperidin-4-one HBr

Note: This protocol assumes starting from N-methyl-4-piperidone.

- Dissolution: Dissolve 11.3 g (0.1 mol) of N-methyl-4-piperidone in 40 mL of glacial acetic acid and 15 mL of 48% HBr.

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- Bromination: Add a solution of bromine (16.0 g, 0.1 mol) in 20 mL glacial acetic acid dropwise at 0–5°C with vigorous stirring. The reaction is exothermic; maintain temperature below 10°C.
- Work-up: After addition, stir for 2 hours at room temperature. Dilute with dry ether (100 mL) to precipitate the hydrobromide salt.
- Purification: Filter the solid, wash with cold ether/acetone (1:1), and recrystallize from ethanol.
- Validation: Check melting point (Expected: 120–122°C for N-methyl derivative).

Protocol B: Derivatization to Thiosemicarbazone

- Mixing: Dissolve 0.01 mol of 3-bromopiperidin-4-one HBr in 20 mL of ethanol.
- Addition: Add 0.01 mol of thiosemicarbazide dissolved in minimal hot water/ethanol.
- Reflux: Heat the mixture to reflux for 3–5 hours. Monitor by TLC (Mobile phase: $CHCl_3$:MeOH 9:1).
- Isolation: Cool to room temperature. The product often precipitates as a crystalline solid. If not, reduce volume in vacuo.
- Purification: Recrystallize from ethanol/water.

Conformational Analysis (Expert Insight)

The 3-bromo substituent introduces significant steric and electronic constraints. While the chair form is generally preferred, the dipole-dipole interaction between the C-Br bond and the C=O (or C=N) bond can influence the equilibrium.

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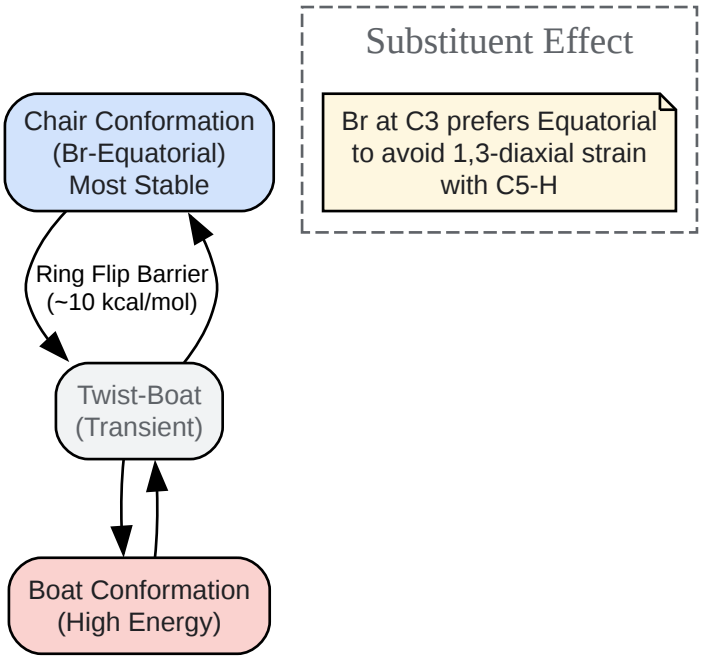

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Figure 2: Conformational equilibrium of the piperidone ring. The bulky Bromine atom stabilizes the chair form where it occupies the equatorial position.

References

- PubChem Compound Summary: 3-Bromo-1-methylpiperidin-4-one.[2][3] National Center for Biotechnology Information. Retrieved from .
- PubChem Compound Summary: **3-Bromopiperidin-4-one hydrobromide**.[2][3][4][5][6] National Center for Biotechnology Information. Retrieved from .
- Synthesis and Conformational Analysis: Comparison of piperidone derivatives and their spectral data. Asian Journal of Chemistry. Retrieved from .
- Thiosemicarbazone Characterization: Spectral analysis (IR, NMR) of thiosemicarbazone derivatives. ACS Omega. Retrieved from .
- Mass Spectrometry of Brominated Compounds: Isotopic patterns and fragmentation. Chemistry LibreTexts. Retrieved from .

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Sources

- 1. CH3Br mass spectrum of bromomethane fragmentation pattern of m/z m/e ions for analysis and identification of methyl bromide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 2. lookchem.com [lookchem.com]
- 3. lookchem.com [lookchem.com]
- 4. guidechem.com [guidechem.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
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